

Application Notes and Protocols for Alstonine in Anticancer Research

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Compound of Interest

Compound Name: *Alstoyunine E*

Cat. No.: *B13443283*

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Introduction

Alstonine, an indole alkaloid primarily found in plants of the *Alstonia* genus, has demonstrated notable anticancer properties. Preclinical studies suggest that alstonine exerts its effects by selectively targeting cancer cells, inhibiting DNA synthesis, and inducing programmed cell death (apoptosis).^{[1][2]} These application notes provide an overview of the cell culture techniques and experimental protocols relevant to investigating the anticancer potential of alstonine.

Data Presentation: Cytotoxicity of Alstonine

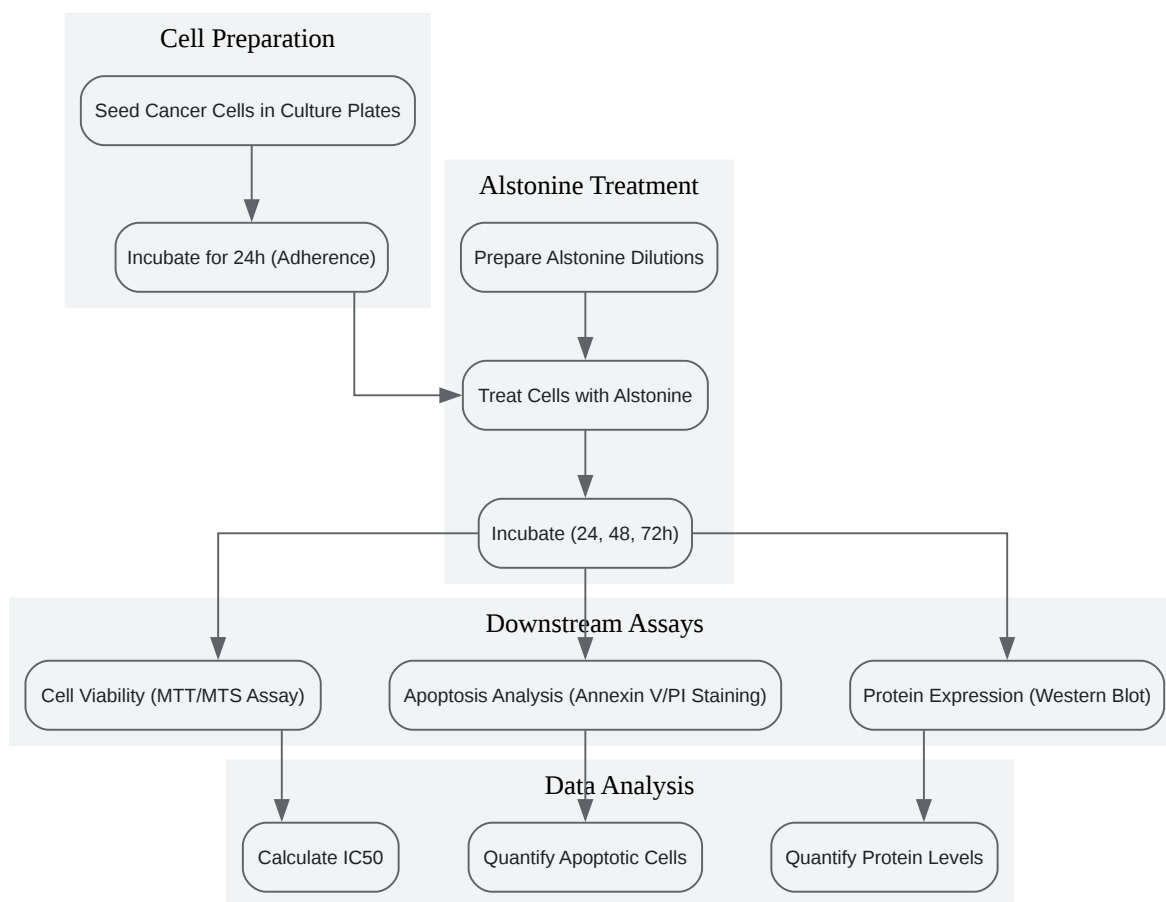
While specific IC₅₀ values for pure alstonine are not extensively documented in publicly available literature, data from the alkaloid fraction of *Alstonia scholaris*, which contains alstonine, provide valuable insights into its cytotoxic potential across various human cancer cell lines. It is important to note that these values represent the activity of a mixture of alkaloids and should be considered as a preliminary guide for studies with purified alstonine.

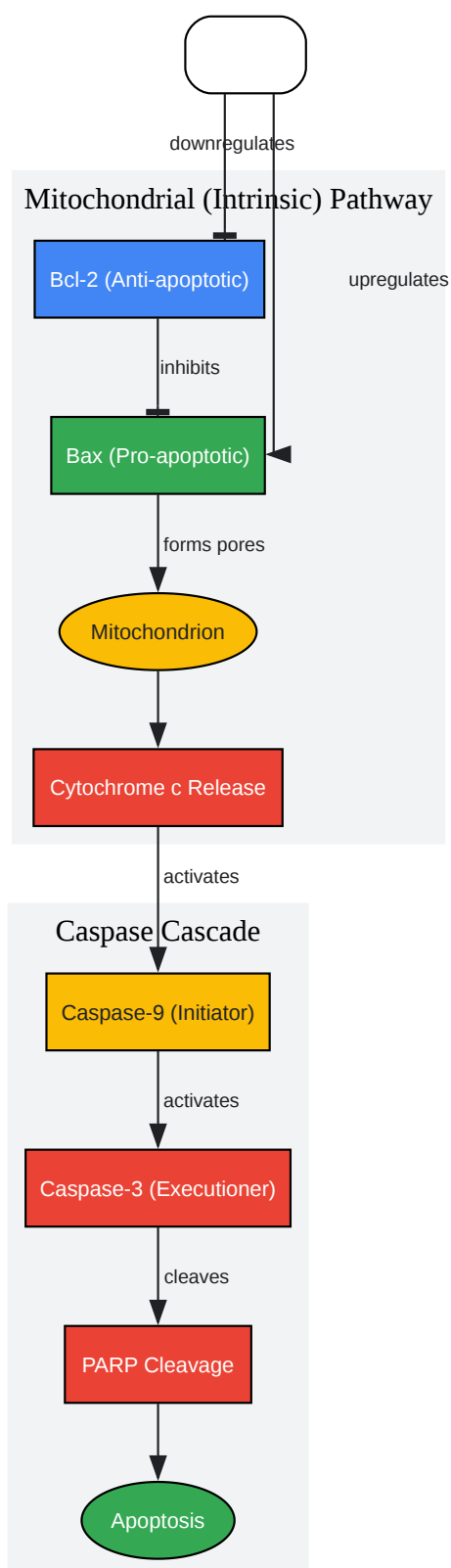
Cell Line	Cancer Type	IC50 (µg/mL) of Alstonia scholaris Alkaloid Fraction
HeLa	Cervical Cancer	5.53
HL60	Promyelocytic Leukemia	11.16
KB	Oral Carcinoma	10.00
HepG2	Liver Cancer	25.00
MCF-7	Breast Cancer	29.76

Data sourced from studies on the alkaloid fraction of Alstonia scholaris.

Mandatory Visualizations

Experimental Workflow for Alstonine Cytotoxicity and Apoptosis Analysis





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. The Alkaloid Alstonine: A Review of Its Pharmacological Properties - PMC [pmc.ncbi.nlm.nih.gov]
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